

Application Notes and Protocols for In Vitro Studies of Sophoraflavanone H

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Compound of Interest

Compound Name: Sophoraflavanone H

Cat. No.: B15593419

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Sophoraflavanone H, often referred to in scientific literature as Sophoraflavanone G (SG), is a prenylated flavonoid isolated from the roots of *Sophora flavescens* and other plants of the *Sophora* genus.[1] This natural compound has garnered significant interest within the scientific community due to its diverse pharmacological activities, including potent anti-cancer, anti-inflammatory, and antimicrobial properties.[1][2] In vitro studies have been instrumental in elucidating the molecular mechanisms underlying these effects, revealing that

Sophoraflavanone H modulates several key signaling pathways. These include the Mitogen-Activated Protein Kinase (MAPK), Nuclear Factor-kappa B (NF-κB), Phosphoinositide 3-kinase (PI3K)/Akt, and Janus kinase/signal transducer and activator of transcription (JAK/STAT) pathways.[2][3][4][5][6]

These application notes provide a comprehensive guide for researchers interested in studying **Sophoraflavanone H** in vitro. Detailed protocols for key experiments are provided, along with expected outcomes and data presentation formats to facilitate the investigation of its biological activities.

Biological Activities and In Vitro Models

Sophoraflavanone H has demonstrated significant efficacy in various in vitro models, primarily focusing on its anti-cancer and anti-inflammatory effects.

Anti-Cancer Activity: **Sophoraflavanone H** has been shown to inhibit the proliferation and induce apoptosis in a range of cancer cell lines, including:

- Triple-Negative Breast Cancer: MDA-MB-231[3]
- Human Leukemia: HL-60, KG-1a, EoL-1[5][7]
- Non-Small-Cell Lung Cancer: ABCG2-overexpressing NSCLC cells[8]

Anti-Inflammatory Activity: The anti-inflammatory properties of **Sophoraflavanone H** have been extensively studied in macrophage and microglial cell lines, such as:

- Macrophage: RAW264.7[2][4]
- Microglia: BV2[9]
- Human Bronchial Epithelial Cells: BEAS-2B[10]

Quantitative Data Summary

The following tables summarize the quantitative data from various in vitro studies on **Sophoraflavanone H**, providing a comparative overview of its efficacy.

Table 1: Cytotoxicity of **Sophoraflavanone H** in Cancer Cell Lines

Cell Line	Cancer Type	Assay	Concentration (μM)	Effect	Reference
HL-60	Human Leukemia	MTT	3-30	Dose-dependent decrease in cell viability	[5]
MDA-MB-231	Triple-Negative Breast Cancer	MTT	Not specified	Inhibition of cell viability	[3]
KG-1a	Acute Myeloid Leukemia	MTT	Not specified	Dose-dependent suppression of proliferation	[7] [11]
EoL-1	Acute Myeloid Leukemia	MTT	Not specified	Dose-dependent suppression of proliferation	[7] [11]

Table 2: Effect of **Sophoraflavanone H** on Apoptosis-Related Protein Expression

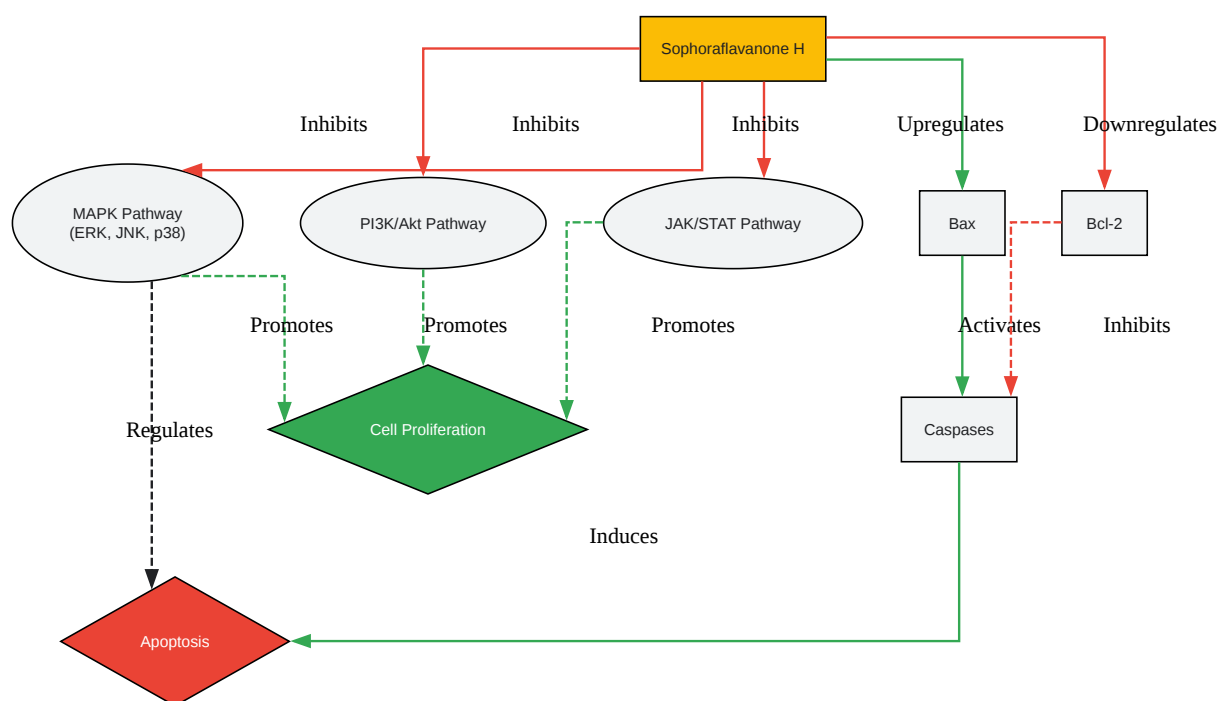
Cell Line	Protein	Method	Treatment	Change in Expression	Reference
HL-60	Bax	Western Blot	SG (3-30 μ M)	Upregulated	[5]
HL-60	Bcl-2	Western Blot	SG (3-30 μ M)	Downregulated	[5]
HL-60	Cleaved Caspase-3	Western Blot	SG (3-30 μ M)	Activated	[5]
HL-60	Cleaved Caspase-9	Western Blot	SG (3-30 μ M)	Activated	[5]
MDA-MB-231	Bax	Western Blot	Not specified	Increased	[3]
MDA-MB-231	Bcl-2	Western Blot	Not specified	Decreased	[3]
MDA-MB-231	Cleaved Caspase-3	Western Blot	Not specified	Increased	[3]
MDA-MB-231	Cleaved Caspase-8	Western Blot	Not specified	Increased	[3]
MDA-MB-231	Cleaved Caspase-9	Western Blot	Not specified	Increased	[3]

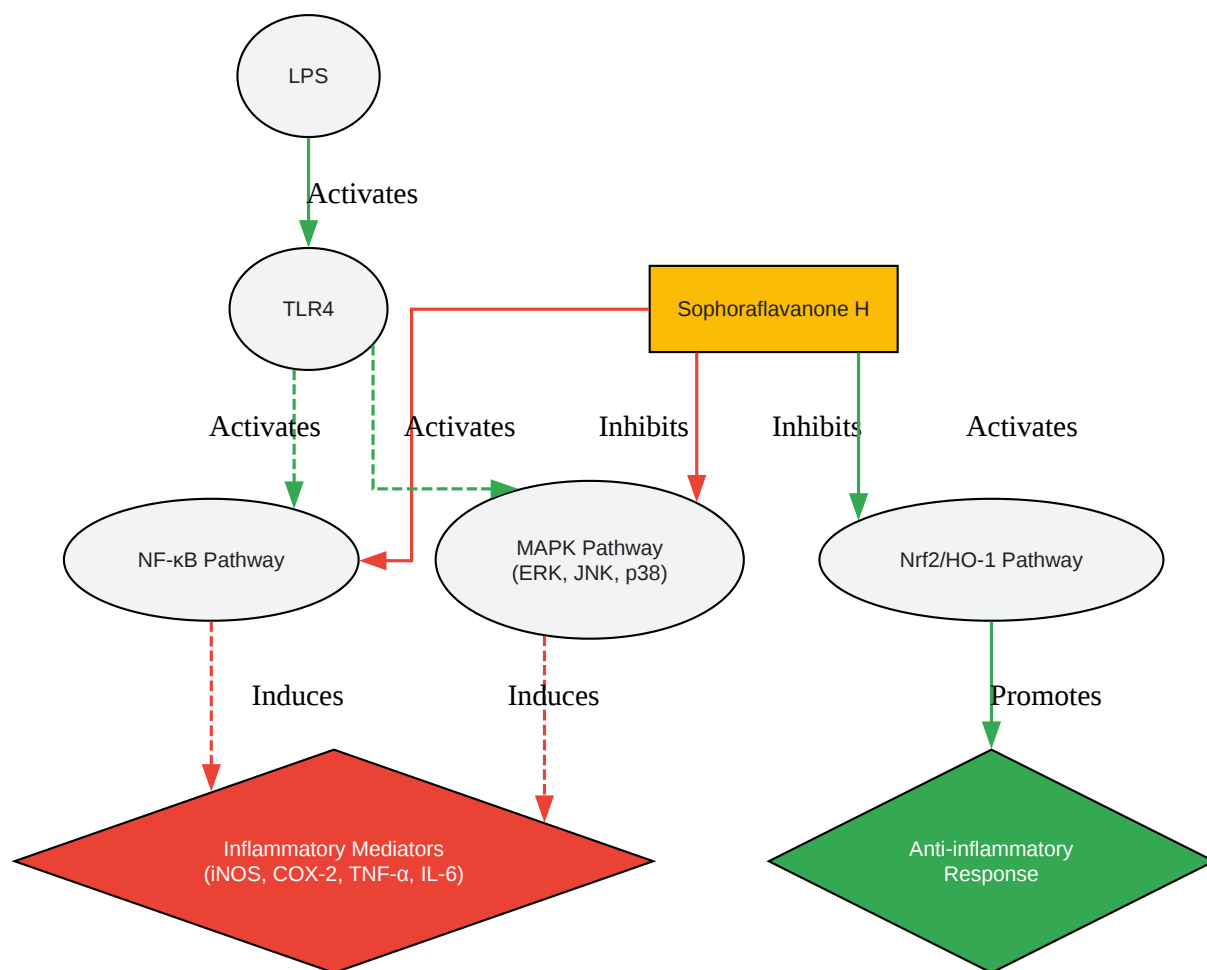
Table 3: Effect of **Sophoraflavanone H** on Inflammatory Mediators

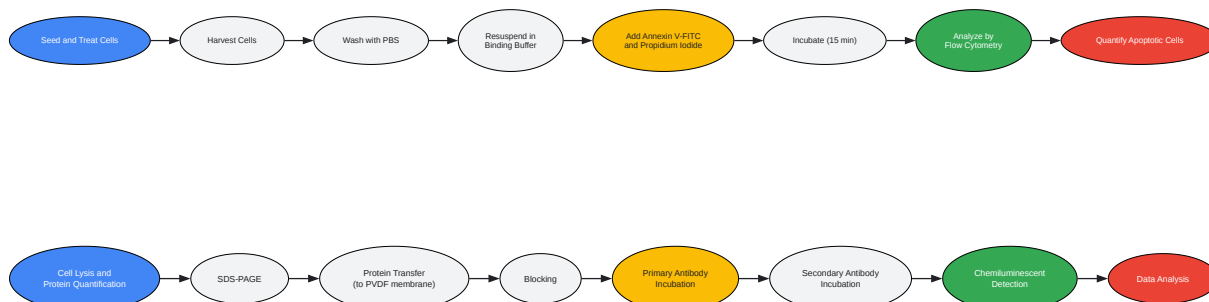
Cell Line	Mediator	Method	Treatment	Change in Expression/ Production	Reference
RAW264.7	iNOS	Western Blot	SG (2.5-20 μ M) + LPS	Suppressed	[2]
RAW264.7	COX-2	Western Blot	SG (2.5-20 μ M) + LPS	Suppressed	[2]
RAW264.7	TNF- α	ELISA	SG (2.5-20 μ M) + LPS	Decreased production	[2]
RAW264.7	IL-1 β	ELISA	SG (2.5-20 μ M) + LPS	Decreased production	[2]
RAW264.7	IL-6	ELISA	SG (2.5-20 μ M) + LPS	Decreased production	[2]
RAW264.7	PGE2	ELISA	SG (1-50 μ M) + LPS	Inhibited production	[12]
BEAS-2B	IL-6	ELISA	SG + TNF- α	Decreased production	[13]
BEAS-2B	IL-8	ELISA	SG + TNF- α	Decreased production	[13]
BEAS-2B	MCP-1	ELISA	SG + TNF- α	Decreased production	[13]
BEAS-2B	CCL5	ELISA	SG + TNF- α	Decreased production	[13]

Signaling Pathways Modulated by Sophoraflavanone H

Sophoraflavanone H exerts its biological effects by modulating key signaling pathways involved in cell survival, proliferation, and inflammation.







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